

2-(4-Nitrobenzylidene)cyclohexanone CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(*p*-Nitrobenzal)-cyclohexanone

Cat. No.: B8382642

[Get Quote](#)

An In-depth Technical Guide to 2-(4-Nitrobenzylidene)cyclohexanone

Abstract

This technical guide provides a comprehensive overview of 2-(4-Nitrobenzylidene)cyclohexanone, a key α,β -unsaturated ketone with significant applications in synthetic chemistry and as a scaffold for drug discovery. This document details the compound's chemical identity, including its CAS number and synonyms, and presents its core physicochemical properties. A detailed, field-proven protocol for its synthesis via microwave-assisted Claisen-Schmidt condensation is provided, complete with characterization data. Furthermore, this guide explores the compound's established biological activities, particularly its role as a precursor to potent cytotoxic and anticancer agents. The narrative is grounded in authoritative references to ensure scientific integrity, offering both established knowledge and practical insights for professionals in the field.

Chemical Identity and Properties

2-(4-Nitrobenzylidene)cyclohexanone is a chalcone-like compound, characterized by a cyclohexanone ring conjugated with a nitrophenyl group. This structure, particularly the α,β -unsaturated ketone moiety, is a classic Michael acceptor, making it a versatile intermediate for

the synthesis of various heterocyclic compounds and other complex molecules.^[1] Its primary significance in the research and drug development sector stems from its use as a foundational structure for creating derivatives with enhanced biological activity.

Nomenclature and Identifiers

The unambiguous identification of a chemical compound is critical for regulatory compliance, procurement, and scientific communication. The primary identifiers and synonyms for 2-(4-Nitrobenzylidene)cyclohexanone are summarized below.

Identifier Type	Value	Source
CAS Number	22114-45-0	^[2]
Chemical Name	2-(4-nitrobenzylidene)cyclohexan-1-one	^[2]
IUPAC Name	(2E)-2-[(4-nitrophenyl)methylidene]cyclohexan-1-one	N/A
Synonym	(E)-2-[(4-nitrophenyl)methylene]cyclohexanone	^[2]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and application in experimental settings.

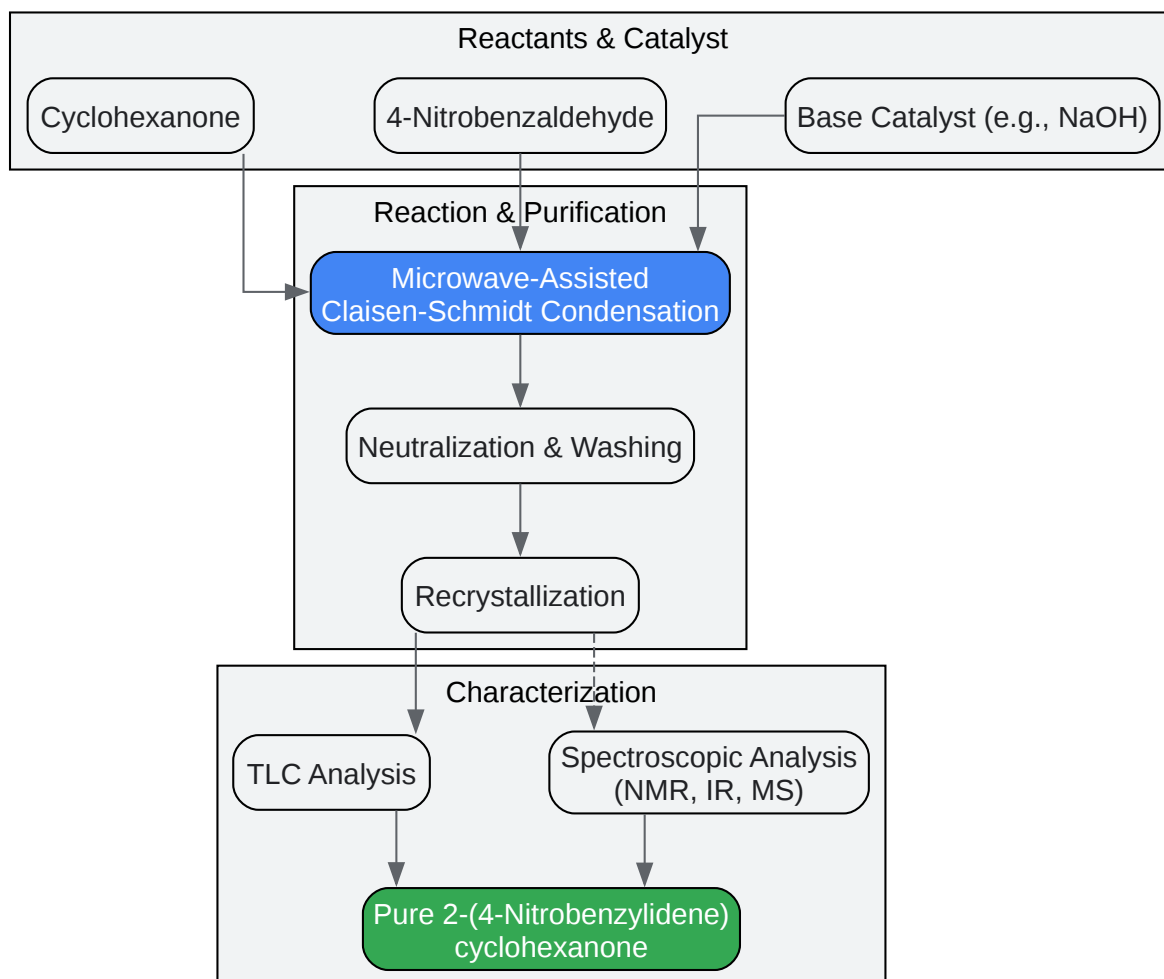
Property	Value	Source
Molecular Formula	C ₁₃ H ₁₃ NO ₃	^[2]
Molecular Weight	231.25 g/mol	^[2] ^[3]
Appearance	Typically a yellow crystalline solid	^[4]

Synthesis and Characterization

The synthesis of 2-(4-Nitrobenzylidene)cyclohexanone is most efficiently achieved through a base-catalyzed crossed-aldol condensation, specifically the Claisen-Schmidt condensation, between cyclohexanone and 4-nitrobenzaldehyde.^{[1][5]} This reaction is favored due to the lack of α -hydrogens on 4-nitrobenzaldehyde, which prevents its self-condensation and promotes the desired cross-condensation pathway. Modern protocols often employ microwave irradiation to accelerate the reaction, leading to higher yields and shorter reaction times in a more energy-efficient manner.^{[4][6]}

Synthesis Workflow

The following diagram outlines the logical flow from starting materials to the final, characterized product.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of 2-(4-Nitrobenzylidene)cyclohexanone.

Detailed Experimental Protocol: Microwave-Assisted Synthesis

This protocol is adapted from methodologies reported for the synthesis of related bis(benzylidene) cyclohexanone analogs.^{[4][6]}

Materials:

- Cyclohexanone
- 4-Nitrobenzaldehyde
- Sodium Hydroxide (NaOH), 10% aqueous solution
- Ethanol
- Deionized Water
- Microwave Synthesizer

Procedure:

- **Reactant Preparation:** In a suitable microwave reaction vessel, combine equimolar amounts of cyclohexanone and 4-nitrobenzaldehyde.
- **Solvent Addition:** Add a minimal amount of ethanol to facilitate mixing and create a slurry.
- **Catalyst Introduction:** Introduce the 10% NaOH solution dropwise while stirring. The reaction is base-catalyzed, initiating the deprotonation of cyclohexanone to form the enolate nucleophile.
- **Microwave Irradiation:** Seal the vessel and place it in the microwave synthesizer. Irradiate the mixture at a controlled temperature (e.g., 80-100°C) and power (e.g., 150-300 W) for a short duration (e.g., 5-15 minutes). The use of microwave energy significantly reduces the reaction time from hours to minutes.
- **Reaction Quenching & Product Isolation:** After cooling, quench the reaction by pouring the mixture into cold water. The crude product will precipitate as a solid.
- **Purification:** Collect the solid by vacuum filtration and wash thoroughly with cold water until the filtrate is neutral (pH ~7). Further purify the crude product by recrystallization from a

suitable solvent, such as ethanol, to yield the final product as yellow crystals.[4]

- Verification: Confirm the purity of the synthesized compound using Thin-Layer Chromatography (TLC) and determine the melting point.

Analytical Characterization

Structural confirmation is achieved through standard spectroscopic techniques. While specific spectra for the title compound are not provided in the search results, the expected characteristic signals based on the analysis of cyclohexanone and related structures are described below.

Technique	Expected Characteristics
^1H NMR	Signals for the aromatic protons of the nitrobenzylidene group, a singlet for the vinylic proton, and multiplets for the aliphatic protons of the cyclohexanone ring. Protons alpha to the carbonyl group will be deshielded.[7]
^{13}C NMR	A signal for the carbonyl carbon (C=O) typically in the range of 190-220 ppm.[7] Signals for aromatic carbons, vinylic carbons, and aliphatic carbons of the cyclohexanone ring.
IR Spectroscopy	A strong absorption band for the conjugated carbonyl (C=O) group, typically around 1685-1690 cm^{-1} . [8] Characteristic peaks for the nitro group (NO_2) asymmetric and symmetric stretching will also be present.
Mass Spec.	The molecular ion peak (M^+) corresponding to the compound's molecular weight (231.25 g/mol).

Biological Activity and Applications

While 2-(4-Nitrobenzylidene)cyclohexanone serves primarily as a synthetic intermediate, it belongs to a class of compounds extensively studied for their biological effects, particularly as

cytotoxins against cancer cell lines.

Precursor for Anticancer Agents

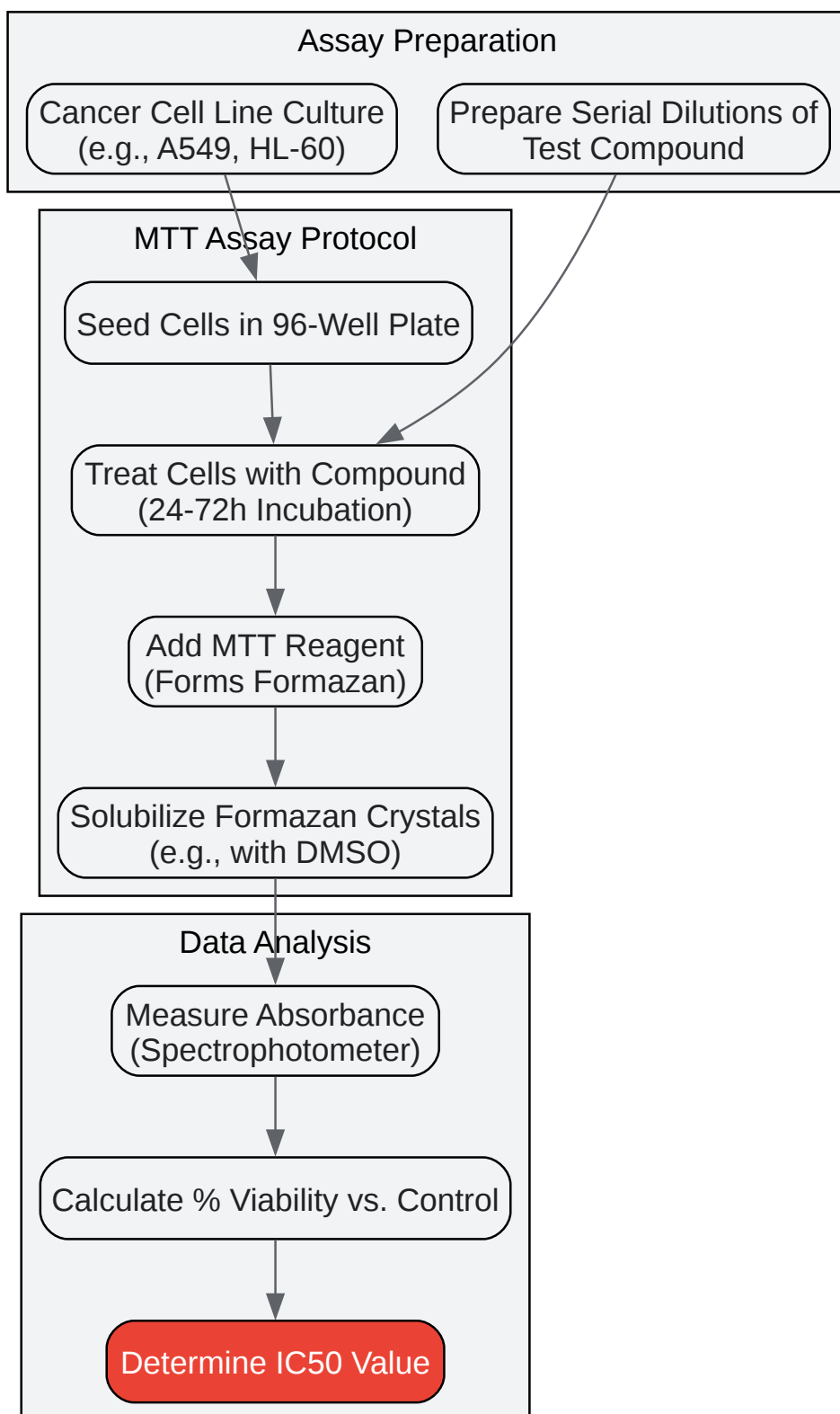
The true value of 2-(4-Nitrobenzylidene)cyclohexanone lies in its role as a building block. It can be readily condensed with a second, different aromatic aldehyde to produce asymmetric 2,6-bis(benzylidene)cyclohexanone derivatives.^[5] These resulting compounds have demonstrated significant potential as anticancer agents.

Studies have shown that various 2-benzylidene-6-(nitrobenzylidene)cyclohexanones exhibit low micromolar CC50 values against human oral squamous cell carcinomas (HSC-2, HSC-4) and promyelocytic leukemia cells (HL-60).^[5] A key finding is that many of these compounds are substantially less toxic toward non-malignant human cells, such as gingival fibroblasts, indicating a favorable selectivity index.^[5]

Potential Mechanism of Action

The cytotoxic effects of this class of compounds are multifaceted. The α,β -unsaturated ketone system is a known Michael acceptor and can react with cellular thiols, such as glutathione, potentially disrupting the cellular redox balance in malignant cells.^[5] Furthermore, mode-of-action studies on lead compounds derived from this scaffold have revealed the induction of apoptosis, evidenced by internucleosomal DNA fragmentation and the activation of caspase-3 in HL-60 leukemia cells.^[5]

The following diagram illustrates a generalized workflow for evaluating the cytotoxic potential of compounds derived from this scaffold.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for determining compound cytotoxicity using the MTT assay.[6]

Conclusion

2-(4-Nitrobenzylidene)cyclohexanone is a compound of significant interest due to its straightforward synthesis and its crucial role as an intermediate in the development of novel therapeutic agents. Its chemical structure provides a versatile platform for creating libraries of derivatives, particularly asymmetric bis(benzylidene)cyclohexanones, which have shown promising and selective cytotoxic activity against various cancer cell lines. The insights and protocols presented in this guide offer a solid foundation for researchers aiming to explore the synthetic utility and therapeutic potential of this valuable chemical scaffold. Further research is warranted to fully elucidate the mechanisms of action of its derivatives and to optimize their structures for improved potency and selectivity.

References

- LookChem.2-(4-nitrobenzylidene)cyclohexan-1-one.[\[Link\]](#)
- Dimmock, J.R., et al. (2010). Cytotoxic 2-benzylidene-6-(nitrobenzylidene)cyclohexanones which display substantially greater toxicity for neoplasms than non-malignant cells. *OncoTargets and Therapy*, 3, 199–208. [\[Link\]](#)
- Zikra, M., et al. (2023). Synthesis, Anticancer activity and molecular modelling of 2,6-bis-(4-nitrobenzylidene) cyclohexanone. *Research Journal of Pharmacy and Technology*, 16(12), 5671-5676. [\[Link\]](#)
- Zikra, M., et al. (2023). Synthesis, Anticancer activity and molecular modelling of 2,6-bis-(4-nitrobenzylidene) cyclohexanone | Request PDF. ResearchGate. [\[Link\]](#)
- PubChem.2,6-Bis(4-nitrobenzylidene)cyclohexanone. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem.2-{2-Nitrobenzylidene}cyclohexanone. National Center for Biotechnology Information. [\[Link\]](#)
- Sturgell, J. (2017). Organic Chemistry - Spectroscopy - Cyclohexanone. YouTube. [\[Link\]](#)
- Chemistry LibreTexts. (2024). 19.14: Spectroscopy of Aldehydes and Ketones.[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. lookchem.com [lookchem.com]
- 3. 2-{2-Nitrobenzylidene}cyclohexanone | C₁₃H₁₃NO₃ | CID 1201571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rjptonline.org [rjptonline.org]
- 5. Cytotoxic 2-benzylidene-6-(nitrobenzylidene)cyclohexanones which display substantially greater toxicity for neoplasms than non-malignant cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. researchgate.net [researchgate.net]
- 7. m.youtube.com [m.youtube.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [2-(4-Nitrobenzylidene)cyclohexanone CAS number and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8382642/docs#2-4-nitrobenzylidene-cyclohexanone-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)